

Protocol for the Dissolution of Fenretinide in DMSO

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Introduction

Fenretinide (N-(4-hydroxyphenyl)retinamide, 4-HPR) is a synthetic retinoid derivative with demonstrated anti-cancer properties. Due to its hydrophobic nature, **Fenretinide** is practically insoluble in aqueous solutions, necessitating the use of organic solvents for in vitro and some in vivo experimental applications. Dimethyl sulfoxide (DMSO) is a commonly used solvent for dissolving **Fenretinide** to create stock solutions for laboratory use. This document provides a detailed protocol for the preparation, storage, and handling of **Fenretinide** solutions in DMSO.

Materials and Equipment

- Fenretinide powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heating block
- Ultrasonic bath (optional)
- · Pipettes and sterile filter tips



• Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Quantitative Data Summary

The solubility of **Fenretinide** in DMSO can vary depending on the purity of the compound and the DMSO, as well as the dissolution technique. The following table summarizes reported solubility data.

Parameter	Value	Source(s)
Solubility in DMSO	> 19.6 mg/mL	APExBIO[1]
~10 mg/mL	Cayman Chemical[2]	
78 mg/mL (199.2 mM)	Selleck Chemicals[3]	
≥ 100 mg/mL (255.40 mM)	MedchemExpress[4]	_
Molecular Weight	391.55 g/mol	APExBIO, Selleck Chemicals[1]
Storage (Powder)	-20°C for up to 3 years	Selleck Chemicals, MedchemExpress
Storage (DMSO Stock)	-20°C for up to 1 month	Selleck Chemicals
-80°C for up to 1 year	Selleck Chemicals	

Experimental Protocol: Preparation of a Fenretinide Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **Fenretinide** stock solution in DMSO. Adjustments to the final concentration can be made by modifying the initial mass of **Fenretinide**.

- Pre-dissolution Preparations:
 - Bring the Fenretinide powder and DMSO to room temperature before opening to minimize water absorption, especially for DMSO which is hygroscopic.



Weigh the desired amount of Fenretinide powder in a sterile microcentrifuge tube. For a 1 mL of 10 mM stock solution, weigh out 3.92 mg of Fenretinide (Molecular Weight: 391.55 g/mol).

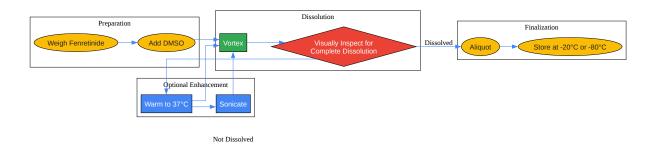
· Dissolution Procedure:

- Add the appropriate volume of fresh, high-purity DMSO to the tube containing the Fenretinide powder.
- Vortex the mixture thoroughly for 1-2 minutes.
- If the **Fenretinide** does not fully dissolve, proceed with the following steps.
- Aiding Dissolution (Optional but Recommended):
 - Warming: Warm the solution in a water bath or on a heating block at 37°C for 10-15 minutes. Periodically vortex the tube during warming.
 - Sonication: Alternatively, or in combination with warming, place the tube in an ultrasonic bath for 5-10 minutes to facilitate dissolution.

Final Steps:

- Once the Fenretinide is completely dissolved, centrifuge the tube briefly to collect any solution from the lid.
- The stock solution is now ready for use or for aliquoting and storage.





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Caption: Workflow for dissolving Fenretinide in DMSO.

Storage and Stability

- Powder: Store the solid **Fenretinide** at -20°C. Under these conditions, it is stable for at least three years.
- Stock Solution: It is highly recommended to aliquot the DMSO stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can decrease the solubility of the compound and introduce moisture.
 - For short-term storage (up to one month), store the aliquots at -20°C.
 - For long-term storage (up to one year), store the aliquots at -80°C.
- Before use, thaw the frozen aliquots at room temperature or in a 37°C water bath.

Application Notes



- DMSO Concentration in Cell Culture: When using the Fenretinide-DMSO stock solution for cell-based assays, ensure that the final concentration of DMSO in the cell culture medium is low, typically less than 0.5%, to avoid solvent-induced cytotoxicity. It is crucial to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- Hygroscopicity of DMSO: DMSO is hygroscopic and will absorb moisture from the air, which
 can reduce the solubility of Fenretinide. It is recommended to use fresh, anhydrous grade
 DMSO and to minimize the time the solvent is exposed to the atmosphere.
- Precipitation: If the stock solution is diluted too rapidly in an aqueous buffer, Fenretinide
 may precipitate. To avoid this, it is advisable to perform serial dilutions.

Safety Precautions

- Fenretinide should be handled as a potentially hazardous compound.
- DMSO can facilitate the absorption of substances through the skin. Therefore, appropriate
 personal protective equipment, including gloves, a lab coat, and safety glasses, should be
 worn at all times.
- All handling of Fenretinide powder and DMSO solutions should be performed in a wellventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for both Fenretinide and DMSO for complete safety information.

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